

# Personal protective equipment for handling PX-866-17OH

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## Compound of Interest

Compound Name: PX-866-17OH

Cat. No.: B593762

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## Essential Safety and Handling Guide for PX-866-17OH

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial, immediate safety and logistical information for the handling and disposal of **PX-866-17OH**, a potent phosphoinositide 3-kinase (PI3K) inhibitor. Adherence to these procedures is essential to ensure personal safety and maintain a secure laboratory environment.

## Hazard Identification and Classification

**PX-866-17OH** is a potent compound requiring careful handling. Based on data for the related compound PX-866 and general knowledge of PI3K inhibitors, it should be handled as a hazardous substance.<sup>[1][2]</sup> The following hazards are anticipated:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.<sup>[1]</sup>
- Skin and Eye Irritation: Causes skin irritation and serious eye irritation.<sup>[1]</sup>
- Sensitization: May cause an allergic skin reaction.<sup>[1]</sup>
- Long-Term Health Effects: Suspected of causing genetic defects, damaging fertility or the unborn child.<sup>[1]</sup>

- Environmental Hazards: Harmful to aquatic life with long-lasting effects.[1]

## Personal Protective Equipment (PPE)

A comprehensive approach to PPE is mandatory to minimize exposure risk. The following table summarizes the required PPE for handling **PX-866-17OH**.

PPE Category	Item	Specifications and Use
Hand Protection	Chemical-resistant gloves	Nitrile or latex gloves are recommended. Double-gloving is advised, especially for chemotherapy-grade gloves. Inspect gloves for tears or punctures before and during use. Change gloves immediately if contaminated. <sup>[3]</sup>
Eye Protection	Safety glasses or goggles	Must include side shields to protect against splashes.
Body Protection	Laboratory coat or gown	A disposable, impermeable gown is preferred. If a reusable lab coat is used, it must be professionally laundered and not taken home. <sup>[4]</sup>
Respiratory Protection	Respirator	An N95 respirator or higher should be used when handling the powdered form of the compound, especially when there is a risk of aerosolization. All respiratory protection must be used in accordance with a comprehensive respiratory protection program.
Face Protection	Face shield	Should be worn in conjunction with safety glasses or goggles, particularly when there is a significant risk of splashes or sprays.

## Operational Plan for Safe Handling

A systematic approach to handling **PX-866-17OH** is critical to minimize exposure.

### Engineering Controls:

- Fume Hood: All work involving weighing, dissolving, and handling of powdered **PX-866-17OH** must be conducted in a certified chemical fume hood or a biological safety cabinet to prevent inhalation of dust and aerosols.[3]

### Procedural Steps:

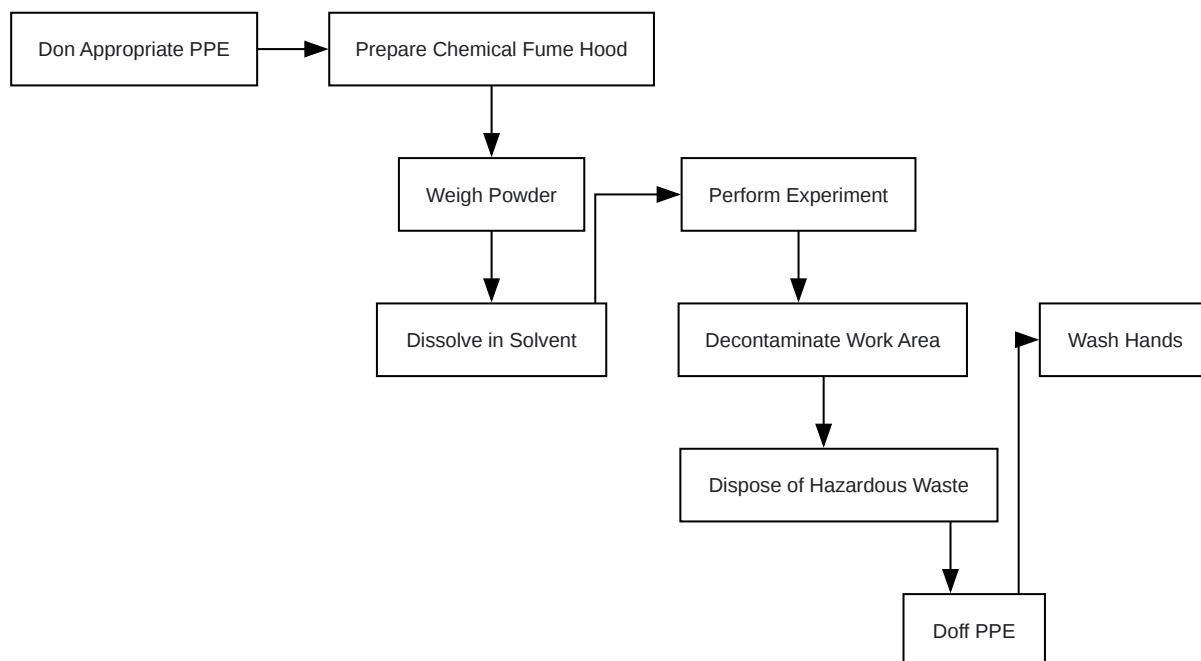
- Preparation: Before handling, ensure all necessary PPE is correctly donned. Work on a disposable absorbent bench protector to contain any potential spills.
- Weighing: Use a dedicated and calibrated scale within the fume hood.
- Dissolving: When dissolving the compound, add the solvent slowly to the powder to avoid splashing. If sonication is required to aid dissolution, ensure the vial is securely capped.
- Handling Solutions: When working with solutions, be mindful of potential splashes and work within the fume hood.
- Post-Handling: After handling, wipe down the work area with an appropriate deactivating solution (if available and validated) or a cleaning agent. Dispose of all contaminated disposable materials as hazardous waste.
- Hygiene: Wash hands and face thoroughly after working with the substance.[5] Do not eat, drink, or smoke in the laboratory.[1]

## Disposal Plan

All waste materials contaminated with **PX-866-17OH** must be treated as hazardous waste.

- Solid Waste: Contaminated PPE (gloves, gowns, etc.), absorbent pads, and empty vials should be collected in a designated, labeled hazardous waste container.
- Liquid Waste: Unused solutions containing **PX-866-17OH** should be collected in a sealed, labeled hazardous waste container. Do not dispose of down the drain.
- Spill Cleanup: In case of a spill, absorb the material with an inert absorbent, collect it in a sealed container, and dispose of it as hazardous waste.[1]

## Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **PX-866-17OH**.

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